

# Application Note: Analysis of **Fluroxypyr-meptyl** Residues by Gas Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: *Fluroxypyr-meptyl*

Cat. No.: *B042059*

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## Introduction

**Fluroxypyr-meptyl** is a selective, post-emergent herbicide used for the control of broadleaf weeds in various agricultural settings.[1][2][3] Monitoring its residue levels in environmental and food samples is crucial for ensuring food safety and environmental protection. This application note describes a robust and sensitive method for the determination of **Fluroxypyr-meptyl** residues using gas chromatography-mass spectrometry (GC-MS). The methodology outlined provides a reliable approach for researchers and analytical scientists.

## Analytical Method

The analysis of **Fluroxypyr-meptyl** is performed using a gas chromatograph coupled with a mass spectrometer (GC-MS), which offers high sensitivity and selectivity.[4][5] The method involves extraction of the analyte from the sample matrix, followed by cleanup and subsequent analysis by GC-MS. A simple, fast, and inexpensive analytical method has been developed for the screening of **Fluroxypyr-meptyl** in various matrices such as onion, soil, and water.[1][2][3][6][7]

## Sample Preparation

A crucial step in the analysis is the sample preparation, which aims to isolate the analyte from the matrix and minimize interferences. A commonly employed technique is the Quick, Easy,

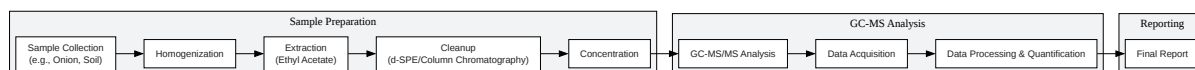
Cheap, Effective, Rugged, and Safe (QuEChERS) method, which is effective for multi-residue analysis.[8][9] For the analysis of **Fluroxypyr-meptyl** in onion and soil, a method involving extraction with ethyl acetate followed by matrix solid phase dispersion has been successfully validated.[1][2][3] The cleanup step may involve dispersive solid-phase extraction (d-SPE) or column chromatography.[1][2][3]

### Quantitative Data Summary

The following table summarizes the quantitative performance of the GC-MS method for **Fluroxypyr-meptyl** analysis in onion and soil matrices.[10][1][3]

Parameter	Onion Matrix	Soil Matrix
Limit of Detection (LOD)	10 ng/g	10 ng/g
Limit of Quantification (LOQ)	0.005 mg/kg	0.005 mg/kg
Concentration Range	0.02-0.1 µg/g	0.02-0.1 µg/g
Recovery	88-98%	88-98%
Relative Standard Deviation (RSD)	8-15%	8-15%

## Experimental Workflow



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Caption: Experimental workflow for **Fluroxypyr-meptyl** residue analysis.

## Protocols

## Sample Preparation Protocol

This protocol is based on the methodology for analyzing **Fluroxypyr-meptyl** in onion and soil.  
[\[10\]](#)[\[1\]](#)[\[2\]](#)[\[3\]](#)

### Materials:

- Samples (onion bulb, onion leaf, or soil)
- Ethyl acetate
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Centrifuge tubes
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator

### Procedure:

- Homogenization: Homogenize a representative portion of the sample.
- Extraction:
  - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of ethyl acetate and 1 g of NaCl.
  - Vortex vigorously for 1 minute.
  - Centrifuge at 5000 rpm for 5 minutes.
- Cleanup (d-SPE):

- Transfer the supernatant (ethyl acetate layer) to a clean tube containing anhydrous  $\text{Na}_2\text{SO}_4$  to remove residual water.
- For further cleanup, a dispersive solid-phase extraction (d-SPE) step with appropriate sorbents can be employed.
- Concentration:
  - Evaporate the cleaned extract to dryness under a gentle stream of nitrogen or using a rotary evaporator.
  - Reconstitute the residue in a suitable solvent (e.g., ethyl acetate) to a final volume of 1 mL for GC-MS analysis.

## GC-MS/MS Protocol

The following parameters are recommended for the analysis of **Fluroxypyr-meptyl**.[\[10\]](#)[\[3\]](#)

Instrumentation:

- Gas Chromatograph: Agilent 7890A or equivalent[\[10\]](#)[\[3\]](#)
- Mass Spectrometer: Agilent 7000 QQQ or equivalent[\[10\]](#)[\[3\]](#)
- Column: HP-5 (30m × 250 $\mu\text{m}$  × 0.25 $\mu\text{m}$ ) or equivalent[\[10\]](#)[\[3\]](#)

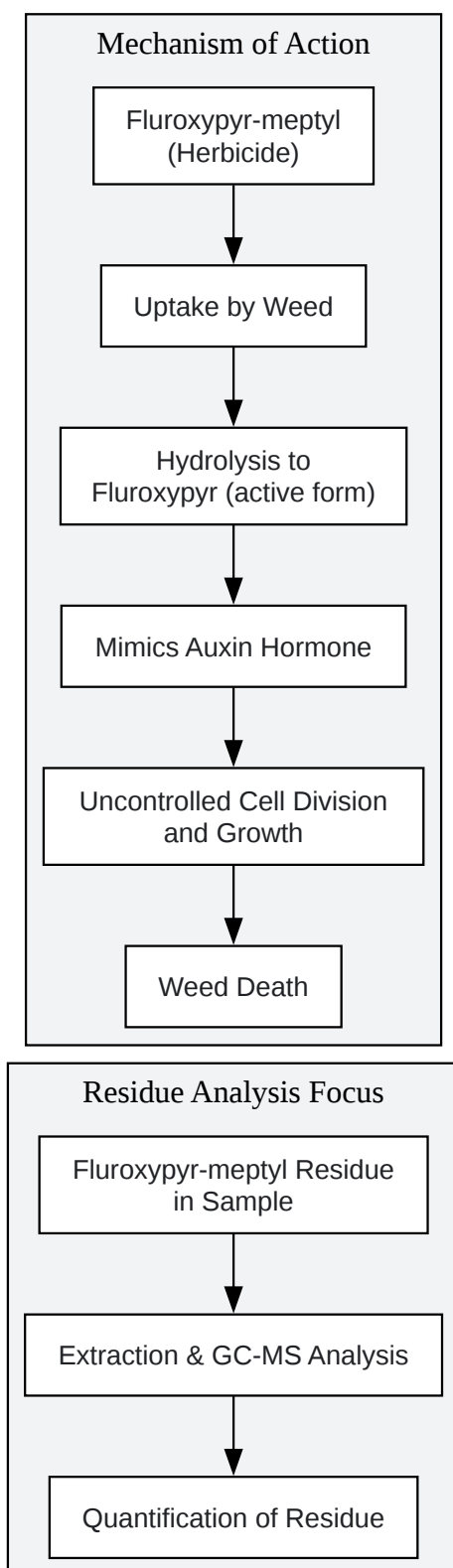
GC Parameters:

Parameter	Value
Injector Temperature	260 °C
Injection Mode	Splitless
Injection Volume	1 µL
Carrier Gas	Helium
Column Flow	1.0 mL/min
Oven Temperature Program	Initial 120 °C (hold 1 min), ramp at 25 °C/min to 260 °C (hold 4 min)
Total Run Time	10.6 min

## MS Parameters:

Parameter	Value
Ionization Mode	Electron Impact (EI+)
Source Temperature	230 °C
Auxiliary Temperature	280 °C
Collision Gas	Nitrogen (1.5 mL/min)
Quench Gas	Helium (2.25 mL/min)
Retention Time	~9.23 min

## Signaling Pathway Diagram



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Caption: **Fluroxypyr-meptyl**'s herbicidal action and residue analysis focus.

## References

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